

3,3-Dimethylmorpholine safety data sheet (SDS)

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Compound of Interest

Compound Name: 3,3-Dimethylmorpholine

Cat. No.: B1315856

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An In-depth Technical Guide to the Safety Data of 3,3-Dimethylmorpholine

This guide provides a comprehensive overview of the safety data for **3,3-Dimethylmorpholine**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Chemical Identification

Identifier	Value
IUPAC Name	3,3-dimethylmorpholine[1]
CAS Number	59229-63-9[1][2][3][4][5]
Molecular Formula	C6H13NO[1][2][3][5]
Molecular Weight	115.17 g/mol [1][3]
InChI Key	HEYGLTRAXBZNAD-UHFFFAOYSA-N[1]
Synonyms	3,3-Dimethyl-morpholine, Morpholine, 3,3-dimethyl-[1][2]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **3,3-Dimethylmorpholine**.

Property	Value	Source
Physical Form	Colorless to Yellow Liquid	
Boiling Point	143-144 °C	[2]
Density	0.873 g/cm ³	[3]
Refractive Index	1.4472 (at 20°C, 589.3 nm)	[2]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) classification for **3,3-Dimethylmorpholine** can vary slightly between suppliers. The following table presents a summary of the classifications found.

Source	Pictograms	Signal Word	Hazard Statements
PubChem	Corrosive, Irritant	Danger	H315: Causes skin irritation H318: Causes serious eye damage H335: May cause respiratory irritation[1]
Sigma-Aldrich	GHS07 (Exclamation mark)	Warning	H317: May cause an allergic skin reaction H319: Causes serious eye irritation
BLD Pharm	Not specified	Danger	Not specified

Hazard and Precautionary Statement Summary:

Category	Statements
Hazard Statements	H315: Causes skin irritation[1]H317: May cause an allergic skin reactionH318: Causes serious eye damage[1]H319: Causes serious eye irritationH335: May cause respiratory irritation[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor if you feel unwell.P403+P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.P501: Dispose of contents/container in accordance with local regulations.

Experimental Protocols

Detailed experimental protocols for the determination of all safety data for **3,3-Dimethylmorpholine** are not publicly available. However, the methodologies for assessing chemical hazards are generally standardized. For instance, acute toxicity studies, which would determine values like LD50 (Lethal Dose, 50%), are typically conducted following OECD (Organisation for Economic Co-operation and Development) guidelines, such as OECD Guideline 401 (Acute Oral Toxicity), 402 (Acute Dermal Toxicity), and 403 (Acute Inhalation Toxicity). Skin and eye irritation studies generally follow OECD Guidelines 404 and 405, respectively.

Toxicological Information

Specific quantitative toxicological data, such as LD50 or LC50 values, for **3,3-Dimethylmorpholine** were not available in the searched resources. For context, data for the related compound Morpholine indicates an oral LD50 of 1050 mg/kg in rats and a dermal LD50 of 505 mg/kg in rabbits.[6] The related compound cis-2,6-Dimethylmorpholine is classified as Category 4 for both acute oral and dermal toxicity.[7] This information should be used for general awareness of potential hazards, as the toxicological properties of **3,3-Dimethylmorpholine** may differ.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **3,3-Dimethylmorpholine** and ensuring laboratory safety.

Aspect	Recommendation
Storage	Store in a freezer, under -20°C, in a dark place, and under an inert atmosphere.[4] Some suppliers suggest room temperature storage.[3] It is advisable to follow the specific storage instructions provided by the supplier.
Handling	Use in a well-ventilated area.[8] Avoid all personal contact, including inhalation.[8] Wear protective clothing, gloves, and eye/face protection.[8] Wash hands thoroughly after handling.[8]
Incompatibilities	Acids.[9]

Visualization of Safety Procedures

The following diagram illustrates the logical workflow for handling **3,3-Dimethylmorpholine** based on its primary hazards.

Caption: Hazard and Precaution Workflow for **3,3-Dimethylmorpholine**.

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